

Application Notes and Protocols for In Vitro Toxicity Screening of N-Nitrosohexamethyleneimine

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Compound of Interest

Compound Name: *N*-Nitrosohexamethyleneimine

CAS No.: 932-83-2

Cat. No.: B1214600

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitrosohexamethyleneimine (NHEX) is a cyclic nitrosamine compound recognized as a potent carcinogen.[1][2] Like many nitrosamines, NHEX requires metabolic activation to exert its toxic effects.[1][3] This process, primarily mediated by cytochrome P450 (CYP) enzymes, leads to the formation of reactive electrophilic intermediates that can induce DNA damage, a critical initiating event in carcinogenesis.[1][3] Consequently, robust in vitro screening methods are essential for assessing the toxicological profile of NHEX and related compounds in drug development and chemical safety assessment.

These application notes provide a framework for the in vitro toxicity screening of NHEX, focusing on key toxicological endpoints: genotoxicity, cytotoxicity, and oxidative stress. The provided protocols are based on established assays and incorporate specific modifications, such as enhanced metabolic activation conditions, which are crucial for the accurate assessment of nitrosamines.[4][5]

Mechanism of N-Nitrosohexamethyleneimine

Toxicity

The toxicity of **N-Nitrosohexamethyleneimine** is primarily attributed to its metabolic activation into a DNA-reactive electrophile. This process is initiated by the enzymatic hydroxylation of the carbon atom alpha to the N-nitroso group, a reaction catalyzed by cytochrome P450 enzymes, particularly CYP2E1 and CYP2A6.^{[3][6]} The resulting unstable α -hydroxy-**N-nitrosohexamethyleneimine** spontaneously decomposes to form a reactive diazonium ion. This cation is a potent alkylating agent that can covalently bind to nucleophilic sites on DNA bases, forming DNA adducts. If these adducts are not repaired, they can lead to mutations during DNA replication, initiating the process of carcinogenesis.

Data Presentation

While extensive research has established the carcinogenicity of **N-Nitrosohexamethyleneimine**, specific quantitative data from standardized in vitro toxicity assays are not readily available in publicly accessible literature. The following tables are provided as templates to structure and present data obtained from the experimental protocols detailed below.

Table 1: Genotoxicity of **N-Nitrosohexamethyleneimine** - Ames Test

Tester Strain	Metabolic Activation (S9)	NHEX Concentration (μg/plate)	Number of Revertant Colonies (Mean ± SD)	Fold Increase Over Control	Result
TA100	- S9	0 (Vehicle Control)	1.0	Negative	
X					
+ 30% Rat Liver S9	0 (Vehicle Control)	1.0			
X					
+ 30% Hamster Liver S9	0 (Vehicle Control)	1.0			
X					
TA1535	- S9	0 (Vehicle Control)	1.0	Negative	
X					
+ 30% Rat Liver S9	0 (Vehicle Control)	1.0			
X					
+ 30% Hamster Liver S9	0 (Vehicle Control)	1.0			
X					
E. coli WP2 uvrA (pKM101)	- S9	0 (Vehicle Control)	1.0	Negative	
X					

+ 30% Rat Liver S9	0 (Vehicle Control)	1.0
X		
+ 30% Hamster Liver S9	0 (Vehicle Control)	1.0
X		

Note: A result is typically considered positive if a dose-dependent increase in revertant colonies is observed, with at least a two-fold increase over the vehicle control.

Table 2: Genotoxicity of **N-Nitrosohexamethyleneimine** - Comet Assay

Cell Line	NHEX Concentrati on (µM)	Treatment Duration (h)	Metabolic Activation (S9)	% Tail DNA (Mean ± SD)	Olive Tail Moment (Mean ± SD)
HepG2	0 (Vehicle Control)	4	+ S9 Mix		
X	4	+ S9 Mix			
Y	4	+ S9 Mix			
Z	4	+ S9 Mix			

Note: Data should be collected from at least 50-100 cells per experimental condition.

Table 3: Cytotoxicity of **N-Nitrosohexamethyleneimine** - MTT Assay

Cell Line	NHEX Concentration (μM)	Incubation Time (h)	% Cell Viability (Mean ± SD)	IC50 (μM)		
HepG2	0 (Vehicle Control)	24	100			
X	24					
Y	24					
Z	24					
0 (Vehicle Control)	48	100				
X	48					
Y	48					
Z	48					

Table 4: Oxidative Stress Induction by **N-Nitrosohexamethyleneimine** - ROS Assay

Cell Line	NHEX Concentration (μM)	Treatment Duration (h)	Fold Increase in ROS Production (Mean ± SD)
HepG2	0 (Vehicle Control)	1	1.0
X	1		
Y	1		
Z	1		
Positive Control (e.g., H2O2)	C	1	

Experimental Protocols

Enhanced Bacterial Reverse Mutation (Ames) Test for N-Nitrosohexamethyleneimine

This protocol is adapted from standard OECD 471 guidelines with enhancements recommended for testing nitrosamines.[\[4\]](#)[\[5\]](#)

a. Principle: This assay evaluates the ability of NHEX and its metabolites to induce reverse mutations at a histidine locus in several strains of *Salmonella typhimurium* and a tryptophan locus in *Escherichia coli*.

b. Materials:

- *S. typhimurium* strains: TA98, TA100, TA1535, TA1537
- *E. coli* strain: WP2 *uvrA* (pKM101)
- **N-Nitrosohexamethyleneimine (NHEX)**
- Vehicle (e.g., DMSO or water)
- Positive controls (e.g., Sodium Azide, 2-Nitrofluorene, N-methyl-N'-nitro-N-nitrosoguanidine, ICR-191)
- Nitrosamine-specific positive controls for S9 activation (e.g., N-nitrosodimethylamine)
- S9 fraction from rats and hamsters treated with Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone[\[7\]](#)
- S9 cofactor mix (NADP, Glucose-6-phosphate)
- Molten top agar with trace histidine and biotin (for *Salmonella*) or tryptophan (for *E. coli*)
- Minimal glucose agar plates

c. Procedure:

- Preparation of Bacterial Cultures: Inoculate the tester strains into nutrient broth and incubate overnight with shaking at 37°C to reach the late exponential or early stationary phase of

growth.

- Preparation of S9 Mix: On the day of the experiment, prepare the S9 mix containing 30% (v/v) rat or hamster liver S9 fraction and cofactors. Keep on ice.
- Pre-incubation Assay:
 - To sterile tubes, add 0.1 mL of the bacterial culture.
 - Add 0.05 mL of NHEX solution at various concentrations or the vehicle control.
 - For metabolic activation, add 0.5 mL of the 30% rat or hamster S9 mix. For experiments without metabolic activation, add 0.5 mL of phosphate buffer.
 - Incubate the mixture at 37°C for 30 minutes with gentle shaking.^[5]
- Plating: After pre-incubation, add 2 mL of molten top agar to each tube, vortex briefly, and pour the contents onto minimal glucose agar plates.
- Incubation: Incubate the plates in the dark at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies on each plate.

d. Data Analysis: Calculate the mean number of revertant colonies and the standard deviation for each concentration. Determine the fold increase over the vehicle control. A positive response is characterized by a dose-dependent increase in revertant colonies that is at least double the background count.

Alkaline Comet Assay for DNA Damage

a. Principle: The comet assay, or single-cell gel electrophoresis, is a sensitive method for detecting DNA strand breaks in individual cells.^[8] Damaged DNA migrates further in an electric field, forming a "comet tail."

b. Materials:

- Human hepatoma cell line (e.g., HepG2)

- Cell culture medium and supplements
- **N-Nitrosohexamethyleneimine (NHEX)**
- S9 mix (as described for the Ames test)
- Low melting point agarose (LMA) and normal melting point agarose (NMA)
- Microscope slides
- Lysis solution (high salt and detergent)
- Alkaline electrophoresis buffer (pH > 13)
- Neutralization buffer
- DNA staining solution (e.g., SYBR Green)
- Fluorescence microscope with appropriate filters and image analysis software

c. Procedure:

- **Cell Treatment:** Seed HepG2 cells and allow them to attach. Treat the cells with various concentrations of NHEX in the presence of an appropriate concentration of S9 mix for 2-4 hours. Include a vehicle control.
- **Cell Harvesting:** Harvest the cells by trypsinization and resuspend in ice-cold PBS at a concentration of 1×10^5 cells/mL.
- **Embedding Cells in Agarose:** Mix the cell suspension with molten LMA and pipette onto a microscope slide pre-coated with NMA. Allow to solidify on ice.
- **Lysis:** Immerse the slides in cold lysis solution for at least 1 hour at 4°C to lyse the cells and unfold the DNA.
- **DNA Unwinding:** Place the slides in a horizontal gel electrophoresis tank filled with fresh, cold alkaline electrophoresis buffer for 20-40 minutes to allow the DNA to unwind.

- Electrophoresis: Apply a voltage of ~1 V/cm for 20-30 minutes.
- Neutralization and Staining: Gently wash the slides with neutralization buffer. Stain the DNA with a fluorescent dye.
- Visualization and Scoring: Visualize the comets using a fluorescence microscope. Capture images and quantify the extent of DNA damage using image analysis software to measure parameters like % Tail DNA and Olive Tail Moment.

MTT Assay for Cytotoxicity

a. Principle: This colorimetric assay measures cell viability based on the ability of mitochondrial dehydrogenases in living cells to reduce the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), to a purple formazan product.[9]

b. Materials:

- Human hepatoma cell line (e.g., HepG2)
- Cell culture medium
- **N-Nitrosohexamethyleneimine (NHEX)**
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well microtiter plates
- Microplate reader

c. Procedure:

- Cell Seeding: Seed HepG2 cells into a 96-well plate at a density of 5,000-10,000 cells/well and allow them to attach overnight.
- Compound Treatment: Treat the cells with a range of concentrations of NHEX for 24 or 48 hours. Include vehicle-treated and untreated controls.

- **MTT Addition:** After the incubation period, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing formazan crystals to form.
- **Solubilization:** Carefully remove the medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the results to determine the IC50 value (the concentration of NHEX that inhibits cell viability by 50%).

Reactive Oxygen Species (ROS) Assay

a. **Principle:** This assay uses a cell-permeable fluorescent probe, such as 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA), to detect intracellular ROS.^[10] DCFH-DA is deacetylated by cellular esterases and then oxidized by ROS to the highly fluorescent 2',7'-dichlorofluorescein (DCF).

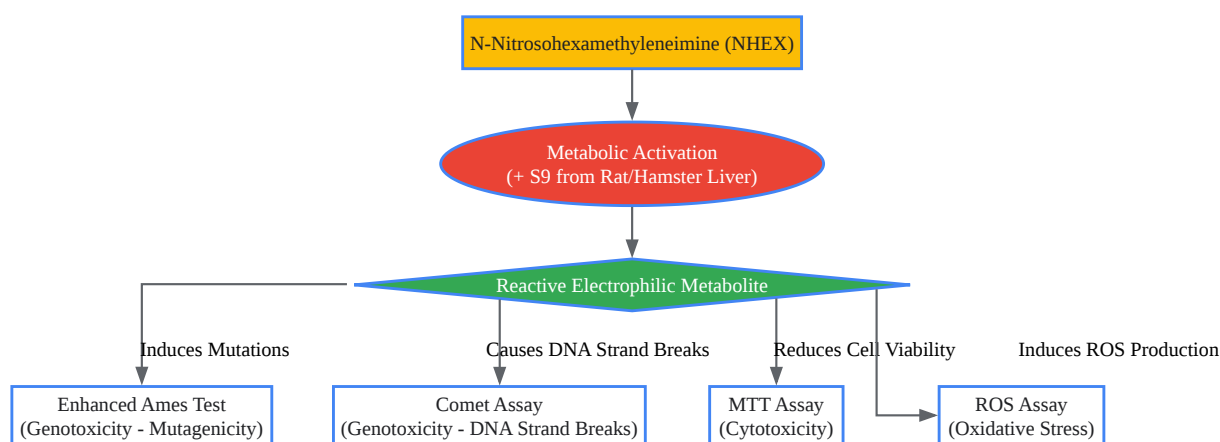
b. **Materials:**

- Human hepatoma cell line (e.g., HepG2)
- Cell culture medium
- **N-Nitrosohexamethyleneimine (NHEX)**
- DCFH-DA probe
- Positive control (e.g., hydrogen peroxide, H₂O₂)
- Black, clear-bottom 96-well plates
- Fluorescence microplate reader or flow cytometer

c. **Procedure:**

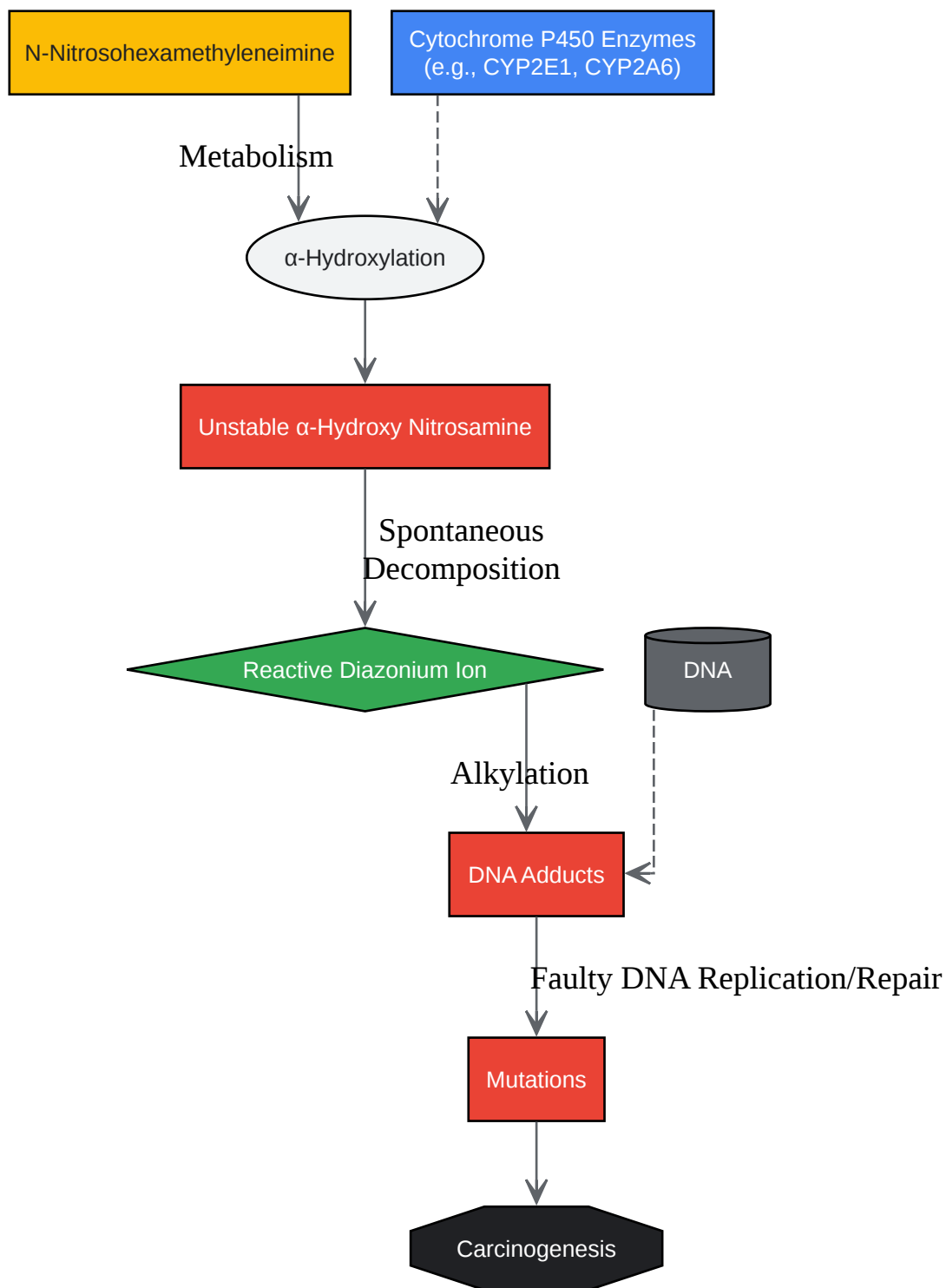
- **Cell Seeding:** Seed HepG2 cells in a black, clear-bottom 96-well plate and allow them to attach.
- **Probe Loading:** Wash the cells with warm PBS and then incubate with DCFH-DA solution (typically 5-10 μ M) for 30-60 minutes at 37°C in the dark.
- **Compound Treatment:** Wash the cells to remove excess probe and then treat with various concentrations of NHEX. Include a vehicle control and a positive control.
- **Fluorescence Measurement:** Measure the fluorescence intensity at an excitation wavelength of ~485 nm and an emission wavelength of ~535 nm at different time points (e.g., 30, 60, 120 minutes) using a fluorescence microplate reader.
- **Data Analysis:** Calculate the fold increase in fluorescence intensity relative to the vehicle control at each time point and concentration.

Visualizations



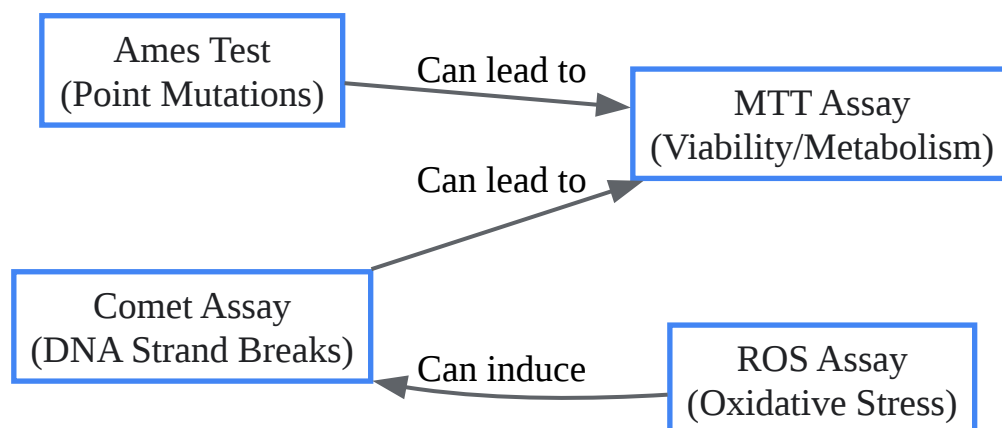
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Caption: Workflow for in vitro toxicity screening of **N-Nitrosohexamethyleneimine**.



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Caption: Proposed signaling pathway for **N-Nitrosohexamethyleneimine**-induced genotoxicity.



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Caption: Logical relationships between the different in vitro toxicity assays.

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References

- 1. oehha.ca.gov [oehha.ca.gov]
- 2. oehha.ca.gov [oehha.ca.gov]
- 3. Metabolic Activation and DNA Interactions of Carcinogenic N-Nitrosamines to Which Humans Are Commonly Exposed - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Enhancing The Ames Test For N-nitrosamines: Key Findings From A Multi-sector Study | Lhasa Limited [lhasalimited.org]
- 5. ema.europa.eu [ema.europa.eu]
- 6. Cytochrome P450 2E1 and 2A6 enzymes as major catalysts for metabolic activation of N-nitrosodialkylamines and tobacco-related nitrosamines in human liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. jrfglobal.com [jrfglobal.com]

- 8. Repair kinetics of specific types of nitroso-induced DNA damage using the comet assay in human cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Assessment of Cytotoxicity Profiles of Different Phytochemicals: Comparison of Neutral Red and MTT Assays in Different Cells in Different Time Periods - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Comprehensive Review of Methodology to Detect Reactive Oxygen Species (ROS) in Mammalian Species and Establish Its Relationship with Antioxidants and Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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